

Spectroscopic Data of 2-Hydrazinylbenzenesulfonamide Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: 2-Hydrazinylbenzenesulfonamide hydrochloride
CAS No.: 1187929-19-6
Cat. No.: B1501948

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **2-Hydrazinylbenzenesulfonamide hydrochloride** ($C_6H_{10}ClN_3O_2S$, Molecular Weight: 223.68 g/mol). Designed for researchers, scientists, and drug development professionals, this document delves into the theoretical and practical aspects of Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy as applied to this important chemical intermediate. While experimental spectra for this specific compound are not readily available in the public domain, this guide offers a robust, scientifically-grounded framework for its characterization. This is achieved through a detailed analysis of closely related structural analogs and the application of fundamental spectroscopic principles.

Introduction: The Significance of 2-Hydrazinylbenzenesulfonamide Hydrochloride

2-Hydrazinylbenzenesulfonamide hydrochloride is a key building block in synthetic organic chemistry, particularly in the development of pharmaceutical agents. The presence of three

reactive functional groups—the hydrazinyl, the sulfonamide, and the aromatic ring—makes it a versatile precursor for the synthesis of a wide array of heterocyclic compounds with potential biological activity. Accurate spectroscopic characterization is paramount to confirm the identity, purity, and structure of this compound in any research and development setting. This guide provides the foundational knowledge and practical protocols to achieve this.

Molecular Structure and Key Spectroscopic Features

The molecular structure of **2-Hydrazinylbenzenesulfonamide hydrochloride** is presented below. The hydrochloride salt form enhances the compound's stability and solubility.

Experimental Protocols for Spectroscopic Analysis

The following protocols are recommended for acquiring high-quality NMR and IR spectra of **2-Hydrazinylbenzenesulfonamide hydrochloride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

3.1.1. Sample Preparation

Due to the hydrochloride salt nature of the compound, deuterated dimethyl sulfoxide (DMSO- d_6) is the recommended solvent for its excellent solubilizing power for polar compounds and salts.^[1]

- Accurately weigh 10-20 mg of **2-Hydrazinylbenzenesulfonamide hydrochloride** into a clean, dry vial.
- Add approximately 0.6-0.7 mL of DMSO- d_6 .
- Gently agitate the vial to ensure complete dissolution. The use of a vortex mixer may be beneficial.
- If any particulate matter is present, filter the solution through a small cotton plug in a Pasteur pipette directly into a 5 mm NMR tube.
- Ensure the sample height in the NMR tube is at least 4.5 cm.^[2]

3.1.2. ^1H NMR Acquisition

- Instrument: 400 MHz (or higher) NMR spectrometer.
- Solvent: DMSO- d_6 .
- Temperature: 298 K.
- Pulse Sequence: Standard single-pulse sequence.
- Acquisition Parameters:
 - Spectral Width: -2 to 12 ppm.
 - Number of Scans: 16-64 (depending on sample concentration).
 - Relaxation Delay: 2-5 seconds.
 - Pulse Width: Calibrated 90° pulse.
- Processing:
 - Apply a line broadening of 0.3 Hz.
 - Reference the spectrum to the residual DMSO peak at 2.50 ppm.

3.1.3. ^{13}C NMR Acquisition

- Instrument: 100 MHz (or higher, corresponding to the ^1H frequency) NMR spectrometer.
- Solvent: DMSO- d_6 .
- Temperature: 298 K.
- Pulse Sequence: Proton-decoupled pulse sequence (e.g., zgpg30).
- Acquisition Parameters:
 - Spectral Width: 0 to 180 ppm.

- Number of Scans: 1024 or more to achieve adequate signal-to-noise.
- Relaxation Delay: 2 seconds.
- Processing:
 - Apply a line broadening of 1-2 Hz.
 - Reference the spectrum to the DMSO-d₆ peak at 39.52 ppm.

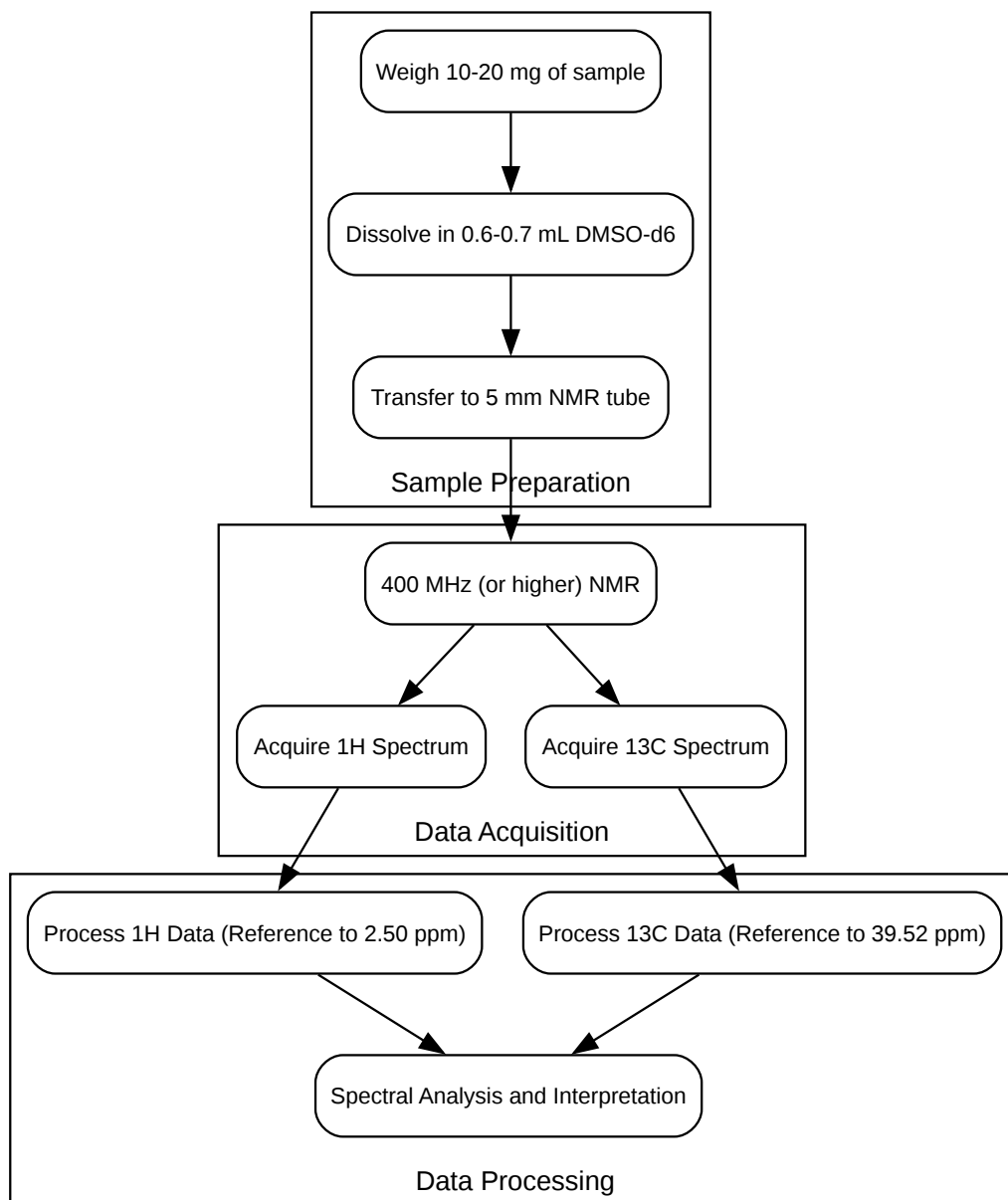


Figure 2. NMR Experimental Workflow

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Infrared (IR) Spectroscopy

Attenuated Total Reflectance (ATR) is the recommended technique for solid powder samples as it requires minimal sample preparation.^{[3][4]}

3.2.1. Sample Preparation

- Ensure the ATR crystal (e.g., diamond or zinc selenide) is clean by wiping it with a soft cloth dampened with isopropanol.
- Record a background spectrum of the clean, empty ATR crystal.
- Place a small amount of the crystalline powder of **2-Hydrazinylbenzenesulfonamide hydrochloride** onto the center of the ATR crystal.
- Apply firm and even pressure using the instrument's pressure clamp to ensure good contact between the sample and the crystal.

3.2.2. IR Spectrum Acquisition

- Instrument: Fourier Transform Infrared (FTIR) spectrometer with an ATR accessory.
- Spectral Range: 4000 - 400 cm^{-1} .
- Resolution: 4 cm^{-1} .
- Number of Scans: 16-32.
- Data Format: Transmittance or Absorbance.

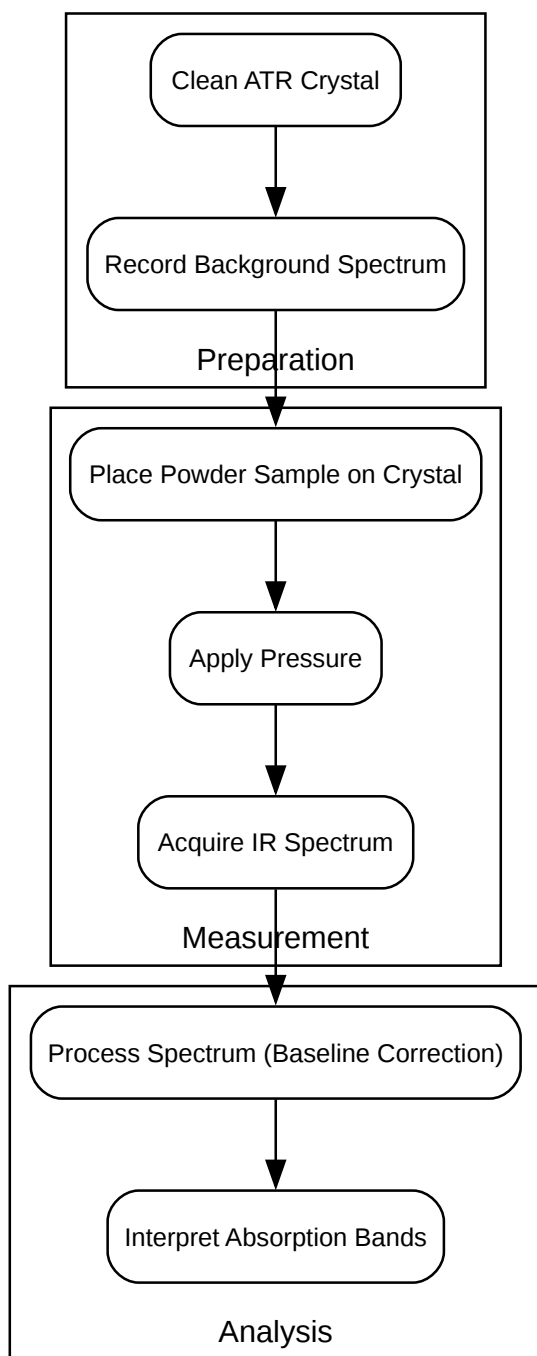


Figure 3. ATR-FTIR Experimental Workflow

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Spectroscopic Data Interpretation

The following sections provide a detailed interpretation of the expected NMR and IR spectra of **2-Hydrazinylbenzenesulfonamide hydrochloride** based on data from analogous compounds and established spectroscopic principles.

Predicted ^1H NMR Spectrum

The predicted chemical shifts (δ) in ppm are relative to tetramethylsilane (TMS), with the residual solvent peak of DMSO- d_6 at 2.50 ppm used for calibration.

Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Integration	Justification and Comments
Aromatic Protons (4H)	6.8 - 8.0	Multiplet	4H	The aromatic protons will exhibit complex splitting patterns due to ortho, meta, and para couplings. The electron-donating hydrazinyl group and the electron-withdrawing sulfonamide group will influence their chemical shifts.
-SO ₂ NH ₂ (2H)	~7.0 - 7.5	Broad Singlet	2H	The chemical shift of sulfonamide protons can vary and the peak is often broad due to quadrupole broadening and exchange. In benzenesulfonamide, this peak appears around 7.33 ppm in DMSO-d ₆ . ^[5]
-NH-NH ₃ ⁺ (4H total)	~8.0 - 10.0	Broad Singlets	1H (-NH) and 3H (-NH ₃ ⁺)	The protons of the hydrazinium ion will be downfield due to

the positive charge and will likely be broad due to exchange with residual water and quadrupolar effects. The exact chemical shifts are highly dependent on concentration and temperature.

Predicted ^{13}C NMR Spectrum

The predicted chemical shifts (δ) in ppm are relative to TMS, with the DMSO- d_6 solvent peak at 39.52 ppm used for calibration.

Carbon Assignment	Predicted Chemical Shift (ppm)	Justification and Comments
C-SO ₂ NH ₂	~140 - 145	The carbon atom directly attached to the electron-withdrawing sulfonamide group will be deshielded and appear downfield. In benzenesulfonamide, this carbon appears at ~143 ppm.
C-NHNH ₃ ⁺	~145 - 150	The carbon atom attached to the hydrazinium group will also be significantly deshielded.
Aromatic CH Carbons (4C)	~115 - 135	The remaining four aromatic carbons will resonate in this region, with their specific chemical shifts influenced by the electronic effects of the two substituents.

Predicted IR Spectrum

The following table summarizes the expected characteristic infrared absorption bands.

Functional Group	Vibrational Mode	Expected Wavenumber (cm ⁻¹)	Intensity	Justification and Comments
N-H (Sulfonamide)	Symmetric & Asymmetric Stretch	3350 - 3250	Medium-Strong	In solid-state spectra of sulfonamides, two bands are typically observed in this region.[6]
N-H (Hydrazinium)	N-H Stretch	3200 - 2800	Broad, Strong	The N-H stretching vibrations of the hydrazinium ion will appear as a broad absorption due to hydrogen bonding.
Aromatic C-H	C-H Stretch	3100 - 3000	Medium	Characteristic of aromatic C-H bonds.
S=O (Sulfonamide)	Asymmetric Stretch	~1350 - 1300	Strong	A very strong and characteristic absorption for sulfonamides.
S=O (Sulfonamide)	Symmetric Stretch	~1170 - 1150	Strong	Another strong and characteristic absorption for sulfonamides.
Aromatic C=C	C=C Stretch	~1600 - 1450	Medium	Multiple bands are expected in

this region due to the aromatic ring.

C-N Stretch	C-N Stretch	~1300 - 1200	Medium	
S-N Stretch	S-N Stretch	~900	Medium	
Aromatic C-H Bending	Out-of-plane Bending	~850 - 750	Strong	The pattern of these bands can provide information about the substitution pattern of the aromatic ring.

Conclusion

This technical guide provides a comprehensive framework for the spectroscopic characterization of **2-Hydrazinylbenzenesulfonamide hydrochloride** using NMR and IR spectroscopy. While direct experimental data is not currently available in the public literature, the detailed protocols and predicted spectral interpretations, grounded in the analysis of analogous compounds and fundamental spectroscopic principles, offer a reliable and scientifically sound resource for researchers in the field. The provided methodologies and expected data will aid in the unambiguous identification and quality control of this important synthetic intermediate, thereby supporting its application in pharmaceutical and chemical research.

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